

An In-depth Technical Guide to Rubidium Acetate: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Rubidium acetate*

Cat. No.: *B1592912*

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This technical guide provides a comprehensive overview of the chemical properties, structure, and synthesis of **rubidium acetate**. The information is intended to support research, development, and application activities where this compound is of interest.

Core Chemical Properties

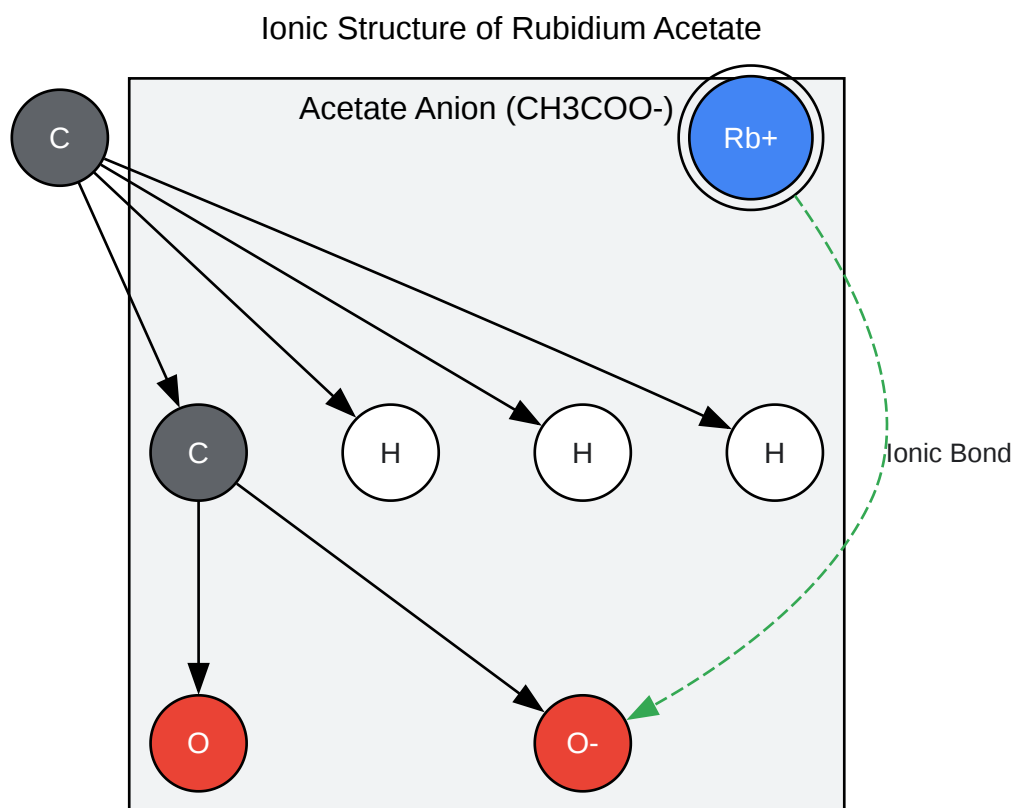
Rubidium acetate is an inorganic salt with the chemical formula $\text{CH}_3\text{CO}_2\text{Rb}$. It presents as a white, hygroscopic solid that is soluble in water.^[1] The compound is formed from the reaction of a rubidium source, such as rubidium metal, rubidium carbonate, or rubidium hydroxide, with acetic acid.^[2] It is known for its ionic nature, consisting of rubidium cations (Rb^+) and acetate anions ($\text{C}_2\text{H}_3\text{O}_2^-$).^[1]

The key physicochemical properties of **rubidium acetate** are summarized in the table below for easy reference and comparison.

Property	Value	References
IUPAC Name	Rubidium acetate	[2]
Chemical Formula	C ₂ H ₃ O ₂ Rb	[3]
Molecular Weight	144.51 g/mol	[2][4]
Appearance	White solid/crystal	[2][3]
Melting Point	246 °C (475 °F; 519 K) (decomposes)	[2][3]
Solubility in Water	85 g/100 ml (at 45 °C)	[2]
CAS Number	563-67-7	[2]
SMILES	CC(=O)[O-].[Rb+]	[2][5]
InChI Key	FOGKDYADEBOSPL- UHFFFAOYSA-M	[2][5]

Molecular and Crystal Structure

Rubidium acetate is an ionic compound. It consists of a positively charged rubidium ion (Rb⁺) and a negatively charged acetate ion (CH₃COO⁻). The acetate anion is a polyatomic ion where two carbon atoms are bound to three hydrogen and two oxygen atoms.[6] The structure is characterized by the electrostatic attraction between the rubidium cation and the acetate anion.



Ionic association between the Rubidium cation and the Acetate anion.

Experimental Protocols

The synthesis of **rubidium acetate** is typically achieved through a neutralization reaction between a rubidium base and acetic acid.

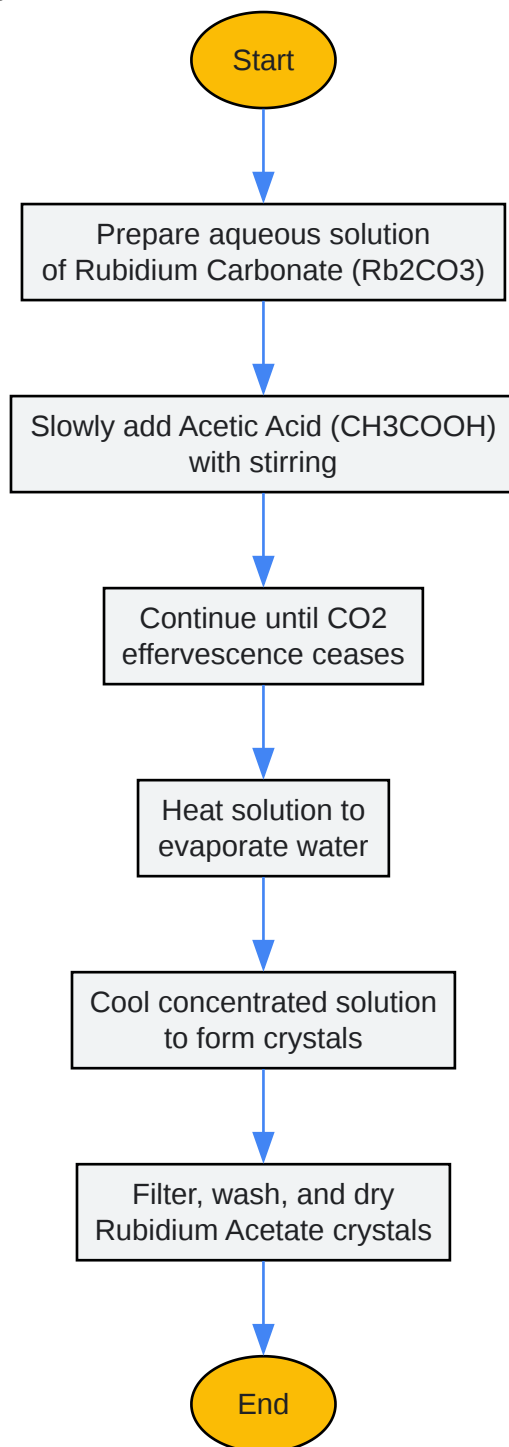
General Protocol:

- **Reactant Preparation:** Prepare an aqueous solution of a rubidium precursor. Common precursors include rubidium hydroxide (RbOH) or rubidium carbonate (Rb₂CO₃).^[2]
- **Reaction:** Slowly add glacial acetic acid (CH₃COOH) to the rubidium precursor solution with constant stirring. The reaction is exothermic.
 - With Rubidium Hydroxide: $\text{RbOH} + \text{CH}_3\text{COOH} \rightarrow \text{CH}_3\text{CO}_2\text{Rb} + \text{H}_2\text{O}$ ^[7]

- With Rubidium Carbonate: $\text{Rb}_2\text{CO}_3 + 2\text{CH}_3\text{COOH} \rightarrow 2\text{CH}_3\text{CO}_2\text{Rb} + \text{H}_2\text{O} + \text{CO}_2$
- Completion: Continue adding acetic acid until the solution is neutralized. For the carbonate reaction, cessation of CO_2 effervescence indicates the reaction is nearing completion.
- Isolation: The resulting **rubidium acetate** solution can be concentrated by heating to evaporate the water.
- Crystallization: Upon cooling the concentrated solution, **rubidium acetate** will crystallize. The crystals can then be filtered, washed with a small amount of cold deionized water, and dried.

The following diagram illustrates the experimental workflow for the synthesis of **rubidium acetate** from rubidium carbonate.

Synthesis Workflow of Rubidium Acetate



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General workflow for synthesizing **Rubidium Acetate**.

While not specific to **rubidium acetate**, a general field test for the presence of rubidium ions in a solution can be performed using a spot test with phosphomolybdic acid.[8]

Protocol:

- **Sample Preparation:** Ensure the sample containing the rubidium salt is dissolved, preferably in an acidic solution. For solid samples, dissolution can be achieved by heating with concentrated hydrochloric acid.[8]
- **Spot Test:** Place a drop of the test solution on a spot plate.
- **Reagent Addition:** Add a drop of phosphomolybdic acid reagent.
- **Observation:** The formation of a characteristic precipitate indicates the presence of rubidium (and/or cesium and potassium).[8] Further tests with silicomolybdic acid can be used to distinguish between these elements.[8]

Applications and Relevance

Rubidium acetate serves as a versatile compound in various chemical applications. It is used as a catalyst, particularly for the polymerization of silanol-terminated siloxane oligomers.[2] It has also been reported to modify the acid/base character of catalyst supports like silica and alumina.[9][10] In organic synthesis, it is a reagent for preparing other rubidium-containing compounds and can be used in the production of rubidium-based catalysts.[1] Additionally, it can serve as a source of rubidium ions in biochemical studies.[1]

Safety and Handling

Rubidium acetate is a stable but moisture-sensitive and hygroscopic compound.[1][3] It should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[11] It is incompatible with strong oxidizing agents.[3] When handling, appropriate personal protective equipment, including safety glasses, rubber gloves, and a dust respirator, should be used to avoid contact with skin and eyes and to prevent inhalation of dust.[11][12]

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